

# A Technical Guide to the Spectroscopic Properties of 5-Benzyloxyindole-3-Glyoxylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Benzyloxyindole 3-Glyoxylic Acid

Cat. No.: B031784

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for 5-Benzyloxyindole-3-glyoxylic acid, a key intermediate in the synthesis of various biologically active indole derivatives. Due to the limited availability of direct experimental spectra for this specific compound in public databases, this document presents a combination of data for closely related analogs and predicted values based on established spectroscopic principles. This information is intended to serve as a valuable resource for researchers in the fields of medicinal chemistry, chemical biology, and drug development.

## Chemical Structure and Properties

5-Benzyloxyindole-3-glyoxylic acid is a derivative of indole with a benzyloxy group at the 5-position and a glyoxylic acid moiety at the 3-position.

Table 1: General Properties of 5-Benzyloxyindole-3-Glyoxylic Acid

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>13</sub> NO <sub>4</sub>
Molecular Weight	295.29 g/mol
Appearance	Expected to be a solid
IUPAC Name	2-(5-(benzyloxy)-1H-indol-3-yl)-2-oxoacetic acid

## Spectroscopic Data

The following tables summarize the expected and observed spectroscopic data for 5-Benzyloxyindole-3-glyoxylic acid and its close analogs.

Table 2: Predicted <sup>1</sup>H NMR Spectral Data for 5-Benzyloxyindole-3-Glyoxylic Acid

Solvent: DMSO-d<sub>6</sub>

Chemical Shift (ppm)	Multiplicity	Number of Protons	Assignment
~12.5	br s	1H	-COOH
~11.5	br s	1H	Indole N-H
~8.2	s	1H	H-2
~7.6	d	1H	H-4
~7.5-7.3	m	5H	Phenyl H of benzyl
~7.2	d	1H	H-7
~7.1	dd	1H	H-6
~5.2	s	2H	-CH <sub>2</sub> - (benzyl)

Table 3: Predicted <sup>13</sup>C NMR Spectral Data for 5-Benzyloxyindole-3-Glyoxylic Acid

Solvent: DMSO-d<sub>6</sub>

Chemical Shift (ppm)	Assignment
~185	C=O (keto)
~165	C=O (acid)
~155	C-5
~138	C-7a
~137	Quaternary Phenyl C of benzyl
~132	C-3a
~129-128	Phenyl CH of benzyl
~125	C-2
~115	C-3
~113	C-6
~112	C-7
~103	C-4
~70	-CH <sub>2</sub> - (benzyl)

Table 4: IR and Mass Spectrometry Data for Indole-3-Glyoxylic Acid Analogs

Spectroscopic Technique	Compound	Key Data
IR Spectroscopy	Indole-3-glyoxylic acid	Broad O-H stretch (~3400-2500 cm <sup>-1</sup> ), N-H stretch (~3300 cm <sup>-1</sup> ), C=O stretches (~1720 cm <sup>-1</sup> , ~1650 cm <sup>-1</sup> )
Mass Spectrometry (EI)	Indole-3-glyoxylic acid	Molecular Ion (M <sup>+</sup> ): m/z 189. Key fragments: m/z 144 ([M-COOH] <sup>+</sup> ), m/z 116, m/z 89[ <a href="#">1</a> ]

## Experimental Protocols

## Synthesis of 5-Benzyloxyindole-3-Glyoxylic Acid

A plausible synthetic route to 5-Benzyloxyindole-3-glyoxylic acid involves the Friedel-Crafts acylation of 5-benzyloxyindole.

Materials:

- 5-Benzyloxyindole
- Oxalyl chloride
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Pyridine
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)

Procedure:

- **Acylation:** To a solution of 5-benzyloxyindole in anhydrous diethyl ether at 0°C, a solution of oxalyl chloride in diethyl ether is added dropwise with stirring under an inert atmosphere. The reaction mixture is stirred at room temperature for several hours.
- **Work-up:** The resulting precipitate, the indol-3-ylglyoxylyl chloride, is filtered, washed with cold diethyl ether, and dried.
- **Hydrolysis:** The crude acyl chloride is then hydrolyzed by dissolving it in a mixture of THF and aqueous NaOH solution. The mixture is stirred until the reaction is complete (monitored by TLC).
- **Acidification and Isolation:** The reaction mixture is cooled in an ice bath and acidified with HCl. The precipitated product, 5-benzyloxyindole-3-glyoxylic acid, is collected by filtration, washed with cold water, and dried.

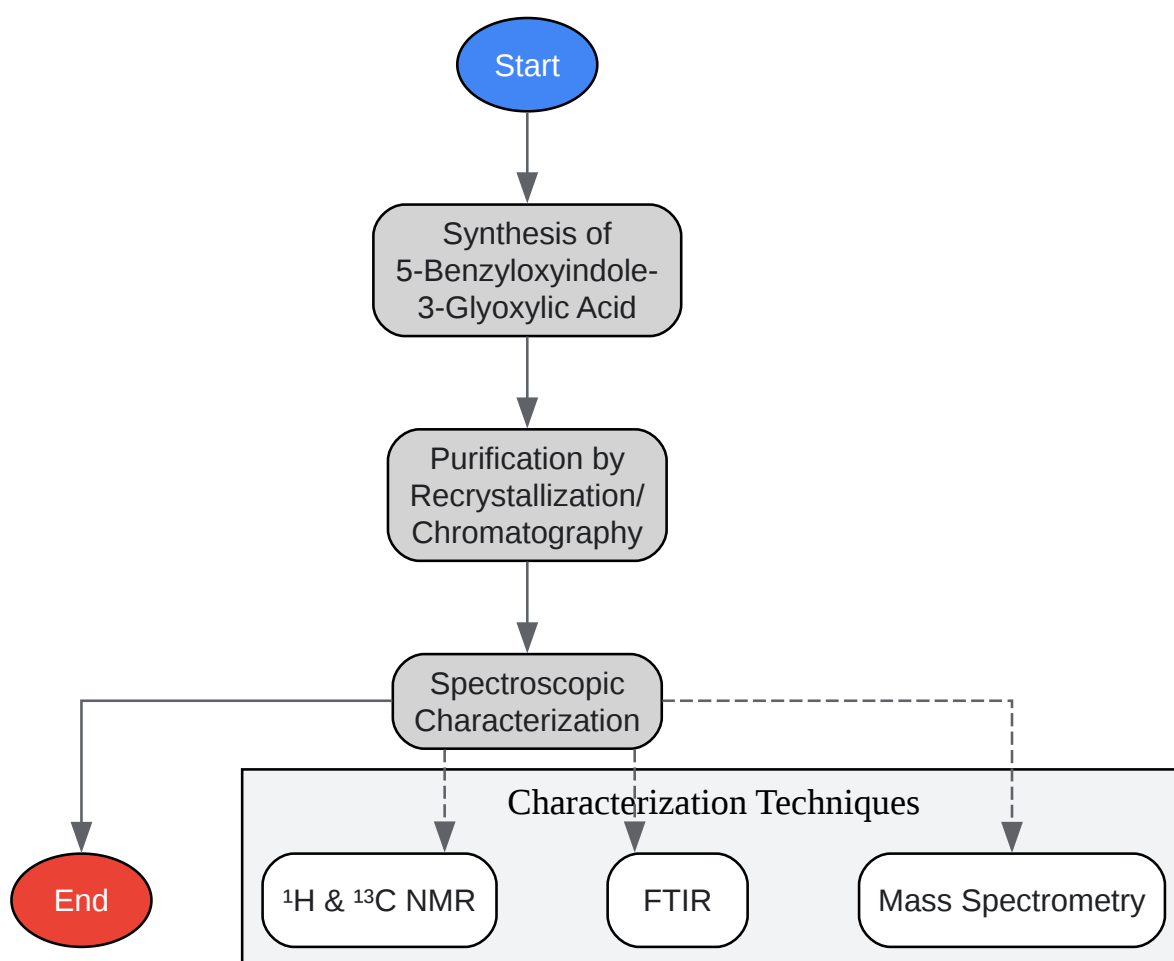
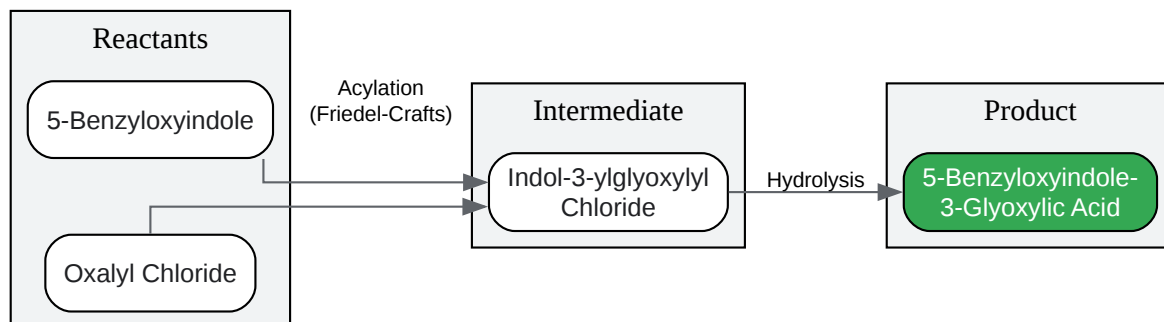
## Spectroscopic Characterization Protocol

- **NMR Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a 400 MHz or 500 MHz spectrometer using deuterated dimethyl sulfoxide ( $\text{DMSO-d}_6$ ) as the solvent. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.
- **IR Spectroscopy:** The infrared spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. The sample is prepared as a KBr pellet.
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is performed using an electrospray ionization (ESI) source in negative ion mode to determine the accurate mass of the molecular ion.

## Visualizations

### Synthetic Pathway

The following diagram illustrates the general synthetic pathway for 5-Benzyloxyindole-3-glyoxylic acid.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Identification of New Metabolites of Bacterial Transformation of Indole by Gas Chromatography-Mass Spectrometry and High Performance Liquid Chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Properties of 5-Benzyloxyindole-3-Glyoxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031784#spectroscopic-data-for-5-benzyloxyindole-3-glyoxylic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)